

N-tert-Butylglycine Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-tert-Butylglycine hydrochloride*

Cat. No.: *B1287880*

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For Researchers, Scientists, and Drug Development Professionals

N-tert-Butylglycine hydrochloride is a key intermediate in pharmaceutical synthesis, notably in the production of APIs like Tigecycline.[1] As with any chemical reagent, a thorough understanding of its properties and associated hazards is paramount for safe handling and use in a laboratory or manufacturing setting. This technical guide provides an in-depth overview of the safety and handling procedures for **N-tert-Butylglycine hydrochloride**, compiled from available safety data sheets and chemical databases.

Chemical and Physical Properties

N-tert-Butylglycine hydrochloride is a white crystalline solid.[2] It is soluble in water and alcohol solvents.[2][3] A summary of its key physical and chemical properties is provided in Table 1.

| Property | Value | Source |
|---------------------|--|-----------|
| Molecular Formula | C6H14ClNO2 | [2][4][5] |
| Molecular Weight | 167.63 g/mol | [4][5] |
| Appearance | White Solid / Crystalline Powder | [2] |
| Melting Point | 223-224 °C | [1][2][6] |
| Boiling Point | 206.9 °C at 760 mmHg | [2] |
| Density | ~1 g/cm ³ | [1][2] |
| Flash Point | 78.9 °C | [1][2] |
| Vapor Pressure | 0.0935 mmHg at 25 °C | [2] |
| Storage Temperature | Room Temperature, under inert atmosphere | [2][6] |

Hazard Identification and Classification

N-tert-Butylglycine hydrochloride is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[4][7] The GHS hazard classifications are summarized in Table 2.

| Hazard Class | Hazard Statement | GHS Classification |
|--|--|---------------------------------|
| Skin Irritation | H315: Causes skin irritation | Category 2 |
| Eye Irritation | H319: Causes serious eye irritation | Category 2 |
| Specific target organ toxicity — Single exposure | H335: May cause respiratory irritation | Category 3 (Respiratory system) |

Source:[4][5][6]

It is important to note that some reports also include warnings for acute oral toxicity (H302: Harmful if swallowed), acute dermal toxicity (H311: Toxic in contact with skin), and the potential to cause severe skin burns and eye damage (H314, H318).[5]

Safe Handling and Personal Protective Equipment (PPE)

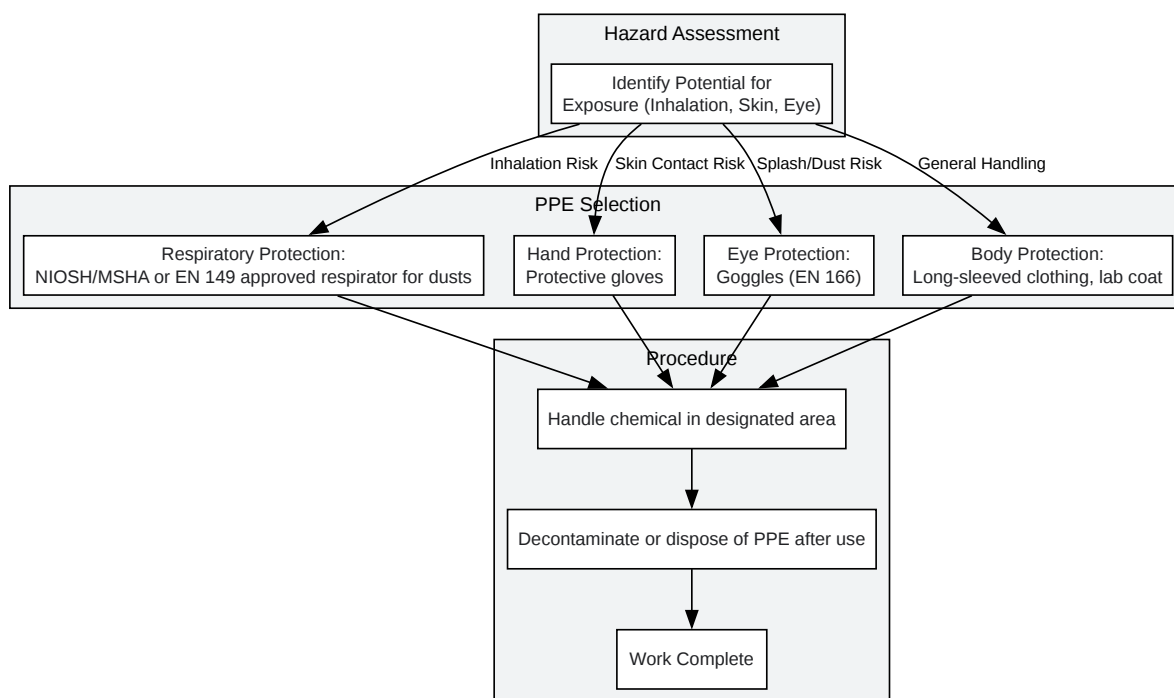
Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area.[8][9]
- Use a chemical fume hood if there is a risk of dust formation or aerosol generation.
- Ensure safety showers and eyewash stations are readily accessible.[9]

Personal Protective Equipment

A logical workflow for selecting and using PPE is outlined in the diagram below.



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Caption: PPE Selection Workflow for Handling **N-tert-Butylglycine Hydrochloride**.

A summary of recommended PPE is provided in Table 3.

| Protection Type | Recommendation | Source |
|------------------------|---|------------|
| Eye/Face Protection | Goggles (European standard - EN 166) or safety glasses with side-shields. | [4][9] |
| Skin Protection | Protective gloves and long-sleeved clothing. | [4] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if dust is generated. For nuisance exposures, a type P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. | [4][8][10] |

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust.[2][10]
- Wash hands thoroughly after handling.[8][9]
- Do not eat, drink, or smoke in the work area.[9]

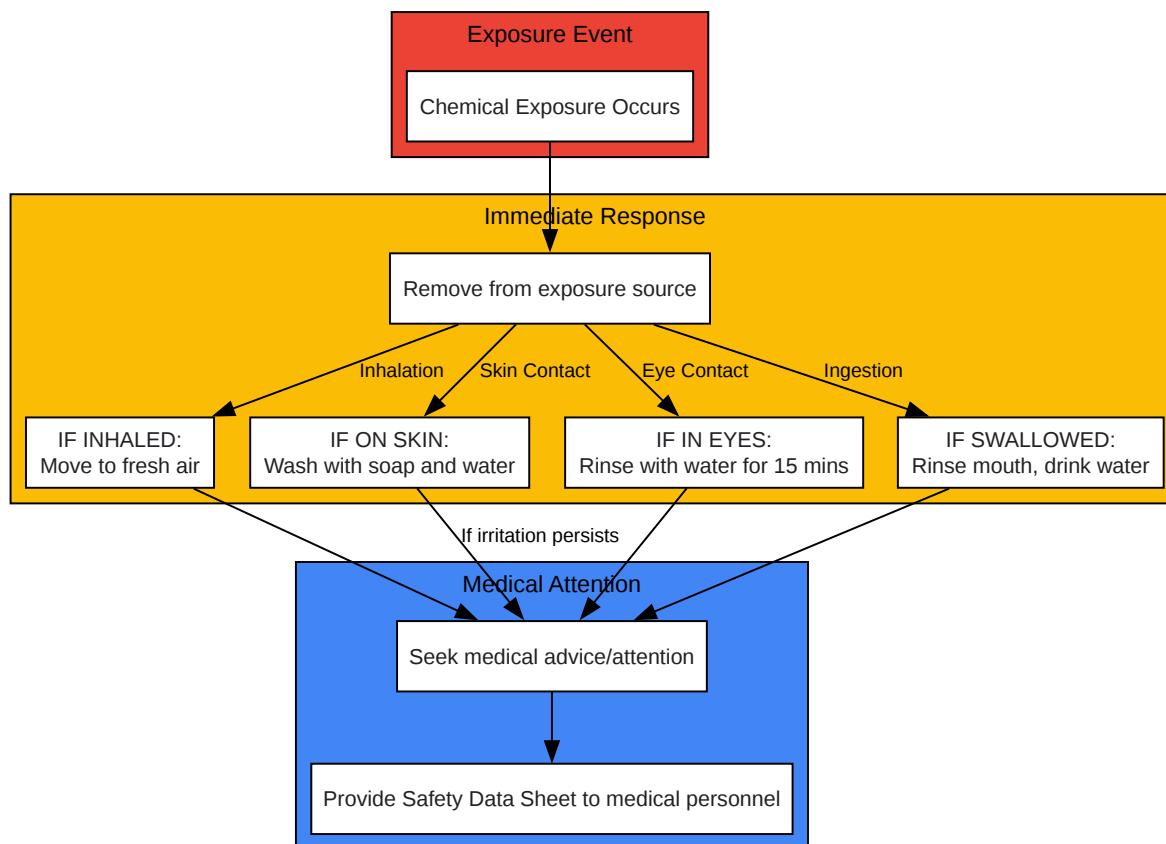
First Aid Measures

In case of exposure, follow the first aid measures outlined in Table 4.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Remove person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. |
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. Never give anything by mouth to an unconscious person. |

Source:[4][8][10]

The following diagram illustrates the general first aid response protocol.



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Caption: General First Aid Response Protocol for Chemical Exposure.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation.[10] Use personal protective equipment as required.[10] Avoid dust formation.[4][10] Evacuate personnel to safe areas.[10]

- Environmental Precautions: Prevent the product from entering drains.[10] It should not be released into the environment.[4]
- Containment and Cleaning: Sweep up and shovel the material into suitable, closed containers for disposal.[4][10] Avoid creating dust.[10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Hazardous Combustion Products: May include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[10][11]
- Advice for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[10][11]

Storage and Stability

- Chemical Stability: Stable under normal conditions.[4]
- Conditions to Avoid: Incompatible products and excess heat.[4]
- Incompatible Materials: None known.[4]
- Hazardous Decomposition Products: None under normal use conditions.[4]
- Storage: Keep in a well-ventilated place.[8] Store in a tightly closed container in a dry and well-ventilated place. Store at room temperature under an inert atmosphere.[2][6]

Toxicological Information

Detailed toxicological studies for **N-tert-Butylglycine hydrochloride** are not extensively reported in publicly available literature. The primary known effects are irritation to the skin, eyes, and respiratory system.[4][7] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC. [10] There is no available data on reproductive toxicity or STOT-repeated exposure.[4][10] The toxicological properties have not been fully investigated.[8][10]

Disposal Considerations

Dispose of this material and its container at a licensed hazardous waste disposal facility.[8][10]
Follow all federal, state, and local regulations. Contaminated packaging should be disposed of as unused product.[10]

This guide is intended to provide a comprehensive overview of the safety and handling of **N-tert-Butylglycine hydrochloride** for professionals in research and drug development. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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